

# Safe Disposal of Cisplatin: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Cisplatin*

Cat. No.: *B142131*

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Ensuring the safe handling and disposal of **cisplatin** is paramount for the protection of laboratory personnel and the environment. **Cisplatin** is a potent antineoplastic agent classified as toxic, carcinogenic, mutagenic, and teratogenic.<sup>[1][2]</sup> Therefore, all materials and waste contaminated with this compound must be treated as hazardous waste and disposed of in accordance with all applicable local, regional, state, and federal regulations.<sup>[3][4][5]</sup>

## Immediate Safety and Handling Precautions

Before beginning any procedure involving **cisplatin**, it is crucial to be familiar with the specific health hazards. **Cisplatin** can be fatal if swallowed, and exposure can cause respiratory irritation, skin irritation, eye irritation, and cancer. It is also known to have adverse effects on fetuses.

Personal Protective Equipment (PPE): When handling **cisplatin**, the following PPE is mandatory:

- **Gloves:** Double nitrile gloves or other compatible chemical-resistant gloves are required. Gloves should be changed regularly (e.g., every 30-60 minutes) or immediately if they become contaminated, torn, or punctured.
- **Eye Protection:** Chemical safety goggles or a face shield must be worn.
- **Lab Coat:** A disposable or dedicated lab coat is necessary. It should not be worn outside the laboratory and must be laundered separately from other clothing.

- Respiratory Protection: Work with **cisplatin**, especially when handling the powder form or creating solutions, should always be conducted in a certified chemical fume hood, a Class II Type B2 biological safety cabinet, or a glove box to prevent inhalation. A respirator may be required for cleaning up large spills.

## Step-by-Step Disposal Procedures

The generation of **cisplatin** waste should be minimized whenever possible. All **cisplatin**-contaminated waste must be disposed of as hazardous chemical waste.

### 1. Waste Segregation and Collection:

- All items that come into contact with **cisplatin** are considered hazardous waste. This includes, but is not limited to:
  - Unused or excess **cisplatin** solutions.
  - Empty vials and containers. Note that empty containers retain product residue and can be hazardous.
  - Contaminated PPE (gloves, lab coats, etc.).
  - Disposable labware such as pipette tips, tubes, and flasks.
  - Absorbent pads and materials used for cleaning spills.
- Sharps, such as needles and syringes, must be disposed of immediately in a designated, puncture-proof sharps container for chemotherapy waste. Do not recap or bend needles.
- Collect all **cisplatin** waste in clearly labeled, sealed, and leak-proof containers. The containers should be marked as "Hazardous Waste: **Cisplatin**" or "Chemotherapy Waste."

### 2. Decontamination of Work Surfaces and Equipment:

- Work areas and equipment contaminated with **cisplatin** must be decontaminated.
- Begin by wiping surfaces with absorbent pads to soak up any visible contamination.

- Decontamination can be performed by cleaning the area thoroughly with a detergent solution followed by clean water.
- Some sources suggest using specific deactivating agents. For instance, washing non-recoverable remainder with a sodium hypochlorite solution has been recommended. Another suggested decontaminant is an accelerated hydrogen peroxide solution. For minor liquid spills, the area should be cleaned with a decontaminant for at least 15 minutes, followed by washing with soap and water.
- Non-porous materials like glassware can be decontaminated by soaking them in a decontaminating solution (e.g., soap and water) for 24 hours before regular washing.

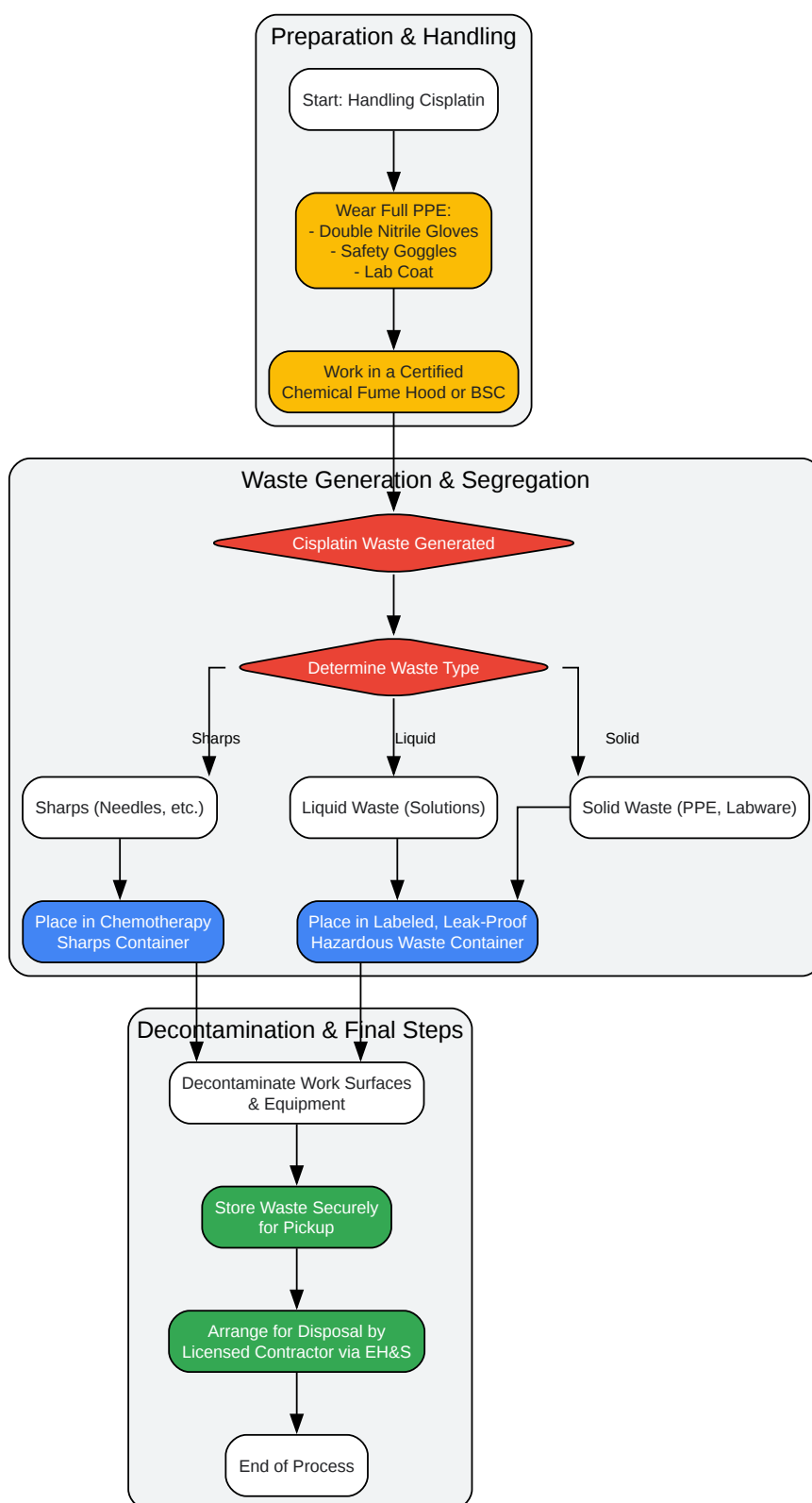
### 3. Spill Management:

- A chemotherapy agent spill kit must be readily available.
- For small spills (less than 5 ml):
  - Personnel wearing appropriate PPE (gown, double gloves, mask) should immediately clean the spill.
  - Use absorbent pads to wipe up the liquid.
  - Clean the spill area thoroughly with a detergent or a recommended decontaminant, followed by water.
  - Place all contaminated materials in the designated hazardous waste container.
- For larger spills:
  - Evacuate the area.
  - Personnel cleaning the spill will require additional respiratory protection and eye protection.
  - Contain the spill using absorbent materials from the spill kit.
  - Follow the same decontamination procedures as for small spills.

#### 4. Final Disposal:

- **Cisplatin** waste must not be disposed of down the drain.
- Disposal must be handled by a licensed hazardous waste disposal contractor.
- Follow your institution's specific procedures for hazardous waste pickup and disposal. Contact your Environmental Health and Safety (EH&S) department for guidance.

The following diagram outlines the general workflow for the proper disposal of **cisplatin**.



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Caption: Workflow for the safe disposal of **cisplatin** waste.

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